Application Notes and Protocols for 5-Chloro-2-(4-methoxyphenoxy)aniline

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Compound of Interest

Compound Name:	*5-Chloro-2-(4-methoxyphenoxy)aniline*
CAS No.:	*62966-75-0*
Cat. No.:	*B2903930*

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Abstract

This document provides a comprehensive guide to the safe handling, storage, and use of **5-Chloro-2-(4-methoxyphenoxy)aniline**. As a substituted aniline, this compound is a valuable building block in organic synthesis, particularly in the development of novel pharmaceuticals and functional materials.[1][2][3][4][5][6] However, its chemical nature necessitates specific protocols to ensure personnel safety, maintain compound integrity, and achieve experimental reproducibility. These notes are designed to provide both the procedural steps and the scientific rationale behind them, empowering researchers to work with this compound confidently and safely.

Compound Identification and Properties

A thorough understanding of the physicochemical properties of **5-Chloro-2-(4-methoxyphenoxy)aniline** is fundamental to its proper handling.

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Property	Value	Source
Molecular Formula	$C_{13}H_{12}ClNO_2$	[7]
Molecular Weight	249.7 g/mol	[7]
Appearance	White to Reddish Yellow Solid	[8]
Boiling Point	354°C	[8]
Storage Temperature	2-8°C	[8]

Note: Properties for the specific compound are limited. Data for analogous compounds have been used to infer some handling and storage characteristics.

Hazard Identification and Safety Precautions

Substituted anilines as a class of compounds present several potential hazards. The primary risks associated with **5-Chloro-2-(4-methoxyphenoxy)aniline** are presumed to be similar to other anilines and include toxicity upon ingestion, inhalation, or skin contact, as well as potential for serious eye irritation.[9][10][11]

GHS Hazard Statements (Presumed based on analogous compounds):

- H301 + H311 + H331: Toxic if swallowed, in contact with skin or if inhaled.
- H319: Causes serious eye irritation.[9]
- H341: Suspected of causing genetic defects.
- H351: Suspected of causing cancer.
- H410: Very toxic to aquatic life with long lasting effects.

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **5-Chloro-2-(4-methoxyphenoxy)aniline** to minimize exposure:

- Eye Protection: Wear chemical safety goggles and a face shield.[11]

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- Hand Protection: Use chemically resistant gloves (e.g., nitrile). Change gloves immediately if contamination occurs.
- Respiratory Protection: Work in a well-ventilated fume hood.[9][10] If engineering controls are insufficient, a NIOSH-approved respirator with an organic vapor cartridge is necessary.[11]
- Skin and Body Protection: Wear a lab coat, long pants, and closed-toe shoes. For larger quantities, consider a chemical-resistant apron or suit.

Causality:Anilines can be readily absorbed through the skin, and their vapors can be inhaled. The prescribed PPE creates a necessary barrier to prevent systemic exposure and localized irritation.

Handling Protocols

Adherence to strict handling protocols is crucial for both safety and maintaining the purity of the compound.

General Handling

- Work Area: All manipulations should be performed in a certified chemical fume hood to control vapor exposure.[9]
- Avoid Inhalation and Contact: Do not breathe dust or vapors.[9] Avoid contact with skin and eyes.[9][12]
- Hygiene: Wash hands thoroughly after handling, and before eating, drinking, or smoking.[9][11] Contaminated work clothing should not be allowed out of the workplace.

Weighing and Dispensing

Due to its potential toxicity and sensitivity, weighing should be conducted with care.

Caption: Workflow for weighing **5-Chloro-2-(4-methoxyphenoxy)aniline**.

Causality:This closed-transfer process minimizes the generation of airborne dust and reduces the risk of inhalation. Immediate sealing of the container prevents contamination and

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degradation from atmospheric components.

Storage Protocols

Proper storage is critical to maintain the stability and purity of **5-Chloro-2-(4-methoxyphenoxy)aniline**. Aromatic amines are often sensitive to light, air, and temperature.[13][14]

Storage Conditions

Parameter	Recommendation	Rationale
Temperature	2-8°C	Refrigeration slows the rate of potential degradation reactions.
Atmosphere	Inert gas (Argon or Nitrogen)	Aromatic amines can be susceptible to oxidation by atmospheric oxygen. An inert atmosphere displaces oxygen and moisture.[14]
Light	Amber glass vial, store in the dark	Many aromatic compounds are light-sensitive and can undergo photochemical degradation.[13][14]
Container	Tightly sealed container	Prevents ingress of moisture and air, and prevents sublimation.[9][12][15]

Incompatible Materials

Store **5-Chloro-2-(4-methoxyphenoxy)aniline** away from the following incompatible materials to prevent hazardous reactions:

- Strong Oxidizing Agents: (e.g., peroxides, nitrates, perchlorates) Can cause violent reactions, including fires and explosions.[16][17][18][19]

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- Strong Acids: (e.g., sulfuric acid, nitric acid, hydrochloric acid) Can lead to vigorous, exothermic reactions.[16][17][18][19]
- Acid Anhydrides and Acid Chlorides: Can undergo acylation reactions.

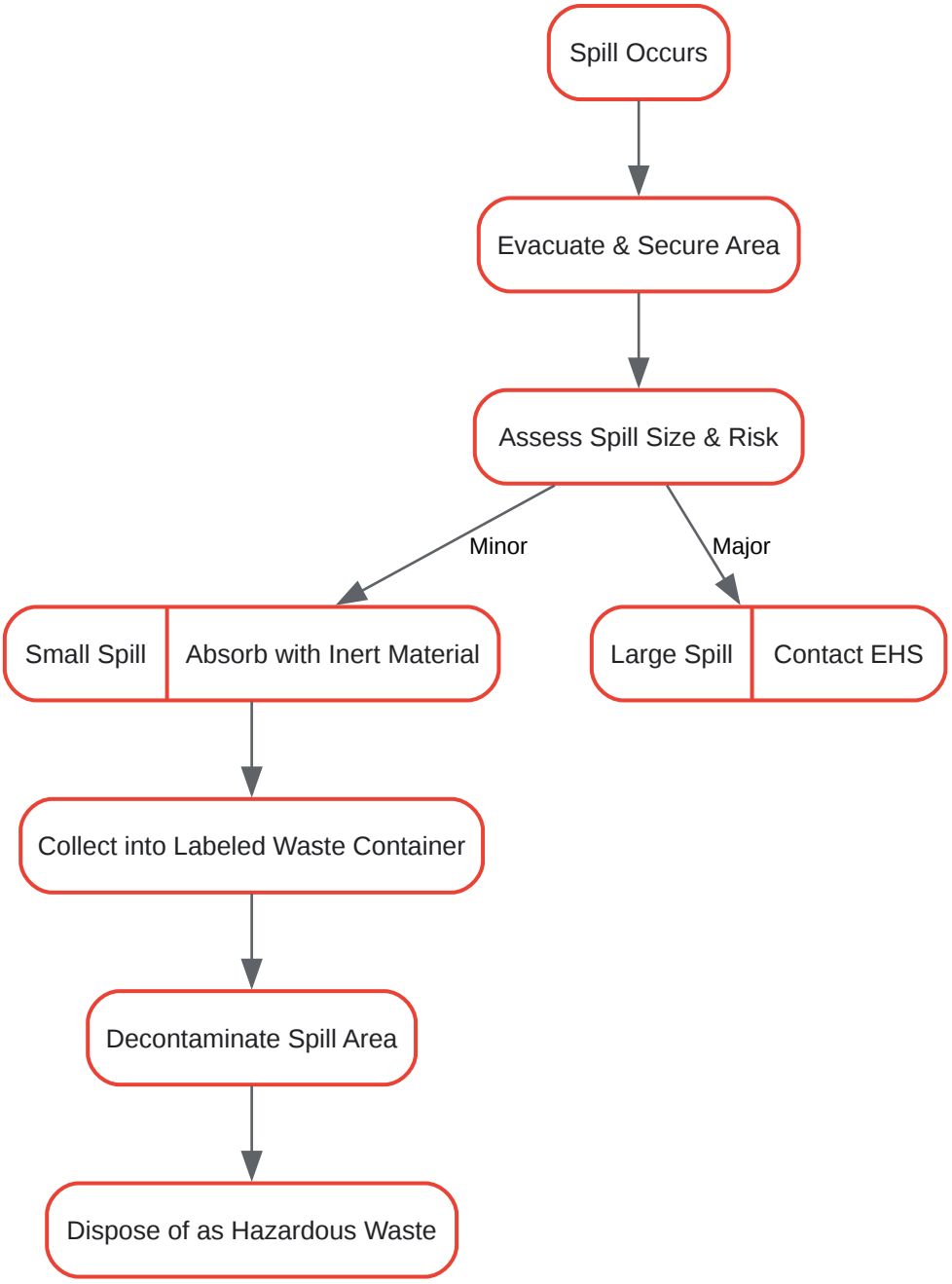
Emergency Procedures

Spill Response

In the event of a spill, follow these procedures:

- Evacuate: Immediately evacuate the area and restrict access.
- Ventilate: Ensure the area is well-ventilated (if safe to do so).
- Containment: For small spills, absorb the material with an inert, non-combustible absorbent (e.g., vermiculite, sand).[16]
- Collection: Carefully sweep or scoop the absorbed material into a labeled, sealed container for hazardous waste disposal.
- Decontamination: Clean the spill area thoroughly with a suitable solvent, followed by soap and water.
- PPE: All personnel involved in the cleanup must wear appropriate PPE.

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Caption: Decision workflow for spill response.

First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[9][10][11]

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- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek immediate medical attention.[9][10][12]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[9][12]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[10][11]

Disposal

All waste containing **5-Chloro-2-(4-methoxyphenoxy)aniline** must be treated as hazardous waste. Dispose of the compound and any contaminated materials in accordance with local, state, and federal regulations. Do not allow the material to enter drains or the environment.

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